

health and safety information for 2-isopropylphenyl isothiocyanate

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Compound of Interest

Compound Name: *2-Isopropylphenyl isothiocyanate*

Cat. No.: *B1583110*

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An In-depth Technical Guide to the Health and Safety of **2-Isopropylphenyl Isothiocyanate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Isopropylphenyl isothiocyanate (CAS No. 36176-31-5) is an aromatic isothiocyanate, a class of compounds characterized by the $-N=C=S$ functional group.^[1] While valuable in organic synthesis and as a building block in drug discovery, its handling demands a comprehensive understanding of its chemical reactivity and toxicological profile. This guide provides an in-depth analysis of the health and safety considerations for **2-isopropylphenyl isothiocyanate**, moving beyond procedural lists to explain the causality behind recommended safety protocols. Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

Chemical and Physical Properties

A foundational understanding of the physical properties of **2-isopropylphenyl isothiocyanate** is essential for its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₁ NS	[1][2]
Molecular Weight	177.26 g/mol	[2]
Appearance	Colorless liquid	[2][3]
Boiling Point	131 - 132 °C (at 10 mmHg)	[2]

Hazard Identification and Toxicology

2-Isopropylphenyl isothiocyanate is classified as a hazardous substance, presenting multiple routes of potential exposure and toxicity.[2][4] It is crucial to recognize that the toxicological properties of this specific compound have not been fully investigated, necessitating a cautious approach.[2]

GHS Classification & Associated Hazards:

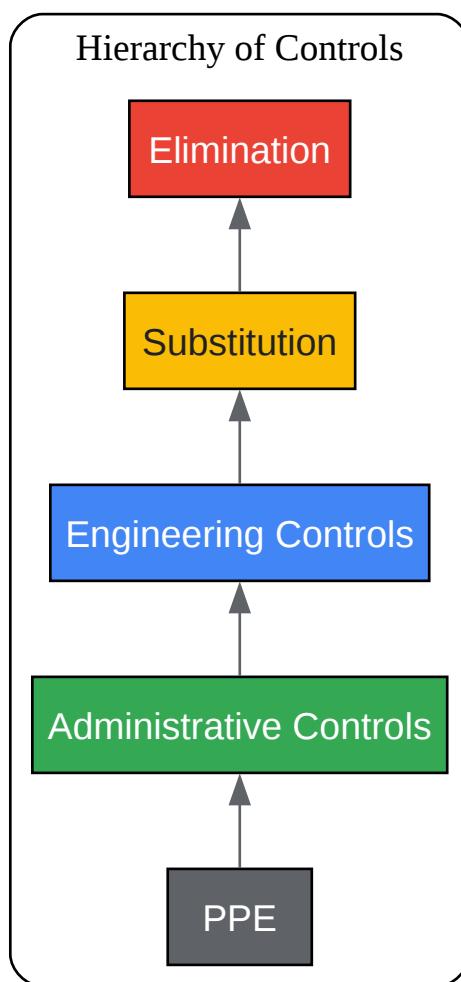
- Acute Toxicity (Oral, Dermal, Inhalation): Category 4 - Harmful if swallowed, in contact with skin, or if inhaled.[2] Some data also suggests it may be Category 3 - Toxic if swallowed or in contact with skin.[1]
- Skin Corrosion/Irritation: Category 1B - Causes severe skin burns and eye damage.[2] This is a significant hazard, indicating the material can cause irreversible damage upon contact.
- Serious Eye Damage/Irritation: It is a potent lachrymator, a substance that causes tearing.[3][4] Direct contact can lead to severe irritation or burns.[2]
- Respiratory Irritation: Inhalation of vapors can cause irritation to the respiratory tract.[3][4]

The primary mechanism of toxicity for isothiocyanates involves their electrophilic nature. The carbon atom of the -N=C=S group is highly susceptible to nucleophilic attack by biological macromolecules like proteins and DNA. This reactivity can disrupt cellular function, leading to the observed irritation, sensitization, and toxicity.

Engineering Controls: The First Line of Defense

Before any personal protective equipment is considered, proper engineering controls must be in place to minimize exposure.

- Chemical Fume Hood: All work with **2-isopropylphenyl isothiocyanate** must be conducted in a certified chemical fume hood to control airborne concentrations.[3][5]
- Ventilation: Use adequate general or local exhaust ventilation to keep airborne levels low.[3][5]
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible and in close proximity to the workstation.[3][6]



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Caption: Hierarchy of controls for chemical safety.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent dermal and ocular exposure.

Body Part	Personal Protective Equipment	Specifications and Rationale
Eyes/Face	Safety Goggles and Face Shield	Standard safety glasses are insufficient. Chemical safety goggles that provide a full seal are required. A face shield should be worn over the goggles when there is a risk of splashing. [2] [3]
Skin	Chemical-Resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. Nitrile gloves may offer splash protection, but for prolonged contact, heavier-duty gloves like butyl rubber or laminate gloves should be considered. Always check the manufacturer's glove compatibility data. [2] [7]
Body	Laboratory Coat	A standard lab coat is required. For larger quantities or tasks with a higher risk of splashes, a chemically resistant apron or suit should be worn. [2] [7]
Respiratory	Respirator (as needed)	Use breathing protection with high concentrations or if engineering controls are insufficient. A NIOSH-approved respirator with an organic vapor cartridge is appropriate. [2] [6]

Handling and Storage Protocols

The reactivity of **2-isopropylphenyl isothiocyanate** dictates stringent handling and storage procedures.

Safe Handling Protocol:

- Preparation: Before handling, ensure all engineering controls are functioning correctly and all necessary PPE is donned.
- Aliquotting: When transferring the liquid, use spark-proof tools and ground containers to prevent static discharge.[\[6\]](#)[\[8\]](#)
- Avoidance: Do not allow the chemical to come into contact with incompatible materials.[\[2\]](#)
Avoid breathing vapors, mist, or gas.[\[3\]](#)[\[4\]](#)
- Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[8\]](#)[\[9\]](#)

Storage Requirements:

- Container: Store in a tightly closed container.[\[3\]](#)[\[5\]](#)
- Atmosphere: This compound is moisture and air-sensitive.[\[2\]](#)[\[4\]](#) Store under an inert gas such as nitrogen.[\[2\]](#)[\[5\]](#)
- Temperature: Keep refrigerated (Store below 4°C/39°F).[\[3\]](#)[\[6\]](#)
- Location: Store in a dry, cool, and well-ventilated area designated as a corrosives area.[\[5\]](#)
Keep away from sources of ignition.[\[6\]](#)[\[10\]](#)

The sensitivity to moisture is due to the high reactivity of the isothiocyanate group with water, which can lead to its decomposition, forming an unstable carbamic acid that can further decompose.

Stability and Reactivity

Understanding the chemical incompatibilities is crucial to prevent hazardous reactions.

- Incompatible Materials: Strong oxidizing agents, alcohols, amines, water/moisture, acids, and strong bases.[2][11] The reaction with nucleophiles like alcohols and amines is the basis for their synthetic utility but can be hazardous if uncontrolled.
- Conditions to Avoid: Incompatible products, moisture, and excess heat.[2][12]
- Hazardous Decomposition Products: Thermal decomposition can generate highly toxic gases, including carbon oxides, nitrogen oxides, hydrogen cyanide, and sulfur oxides.[2]

Emergency Procedures

In the event of an exposure or spill, immediate and correct action is critical.

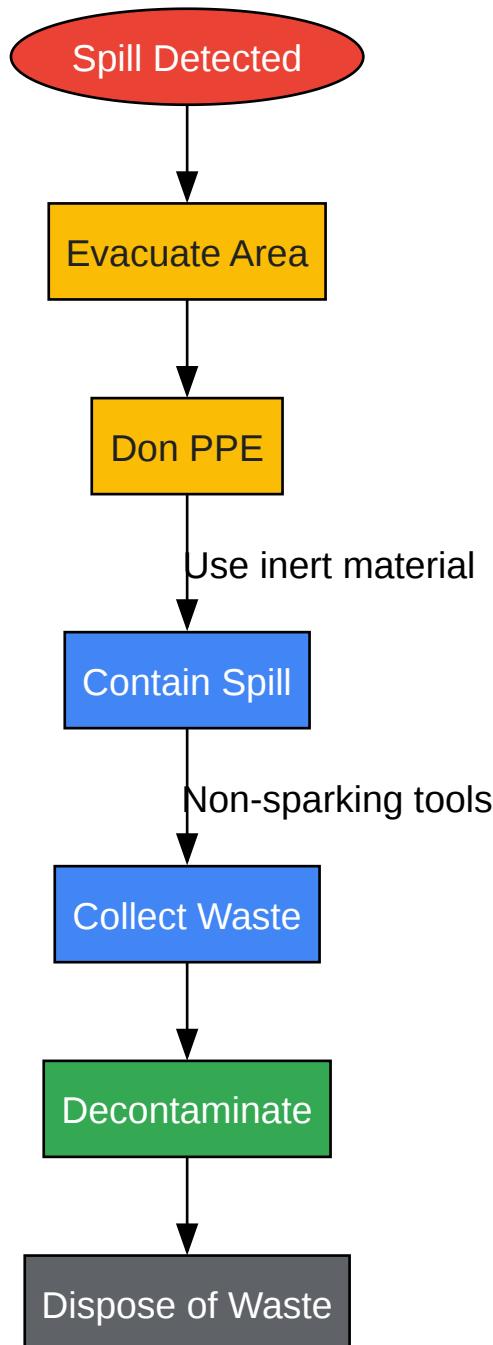
First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][3]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2][3]
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][3]
- Ingestion: Do NOT induce vomiting. Wash mouth out with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][10]

Accidental Release Measures:

- Evacuate: Evacuate non-essential personnel from the area.[9]
- Ventilate: Ensure adequate ventilation.
- Containment: Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[3][13] Do not use combustible materials like paper towels as the primary absorbent.

- Collection: Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[13]
- Decontamination: Wash the spill site after material pickup is complete.[2]



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Caption: Workflow for handling a chemical spill.

Disposal Considerations

2-Isopropylphenyl isothiocyanate is classified as hazardous waste.[4]

- Procedure: Dispose of this material in a manner consistent with federal, state, and local regulations.[2] Do not empty into drains.[4]
- Containers: Contaminated packaging should be treated as hazardous waste and disposed of accordingly.[4]

Transport Information

For shipping purposes, **2-Isopropylphenyl isothiocyanate** is regulated as a hazardous material.

- UN Number: UN2922[4] or UN2810[3]
- Proper Shipping Name: CORROSIVE LIQUID, TOXIC, N.O.S. (**2-Isopropylphenyl isothiocyanate**)[2][4] or TOXIC LIQUIDS, ORGANIC, N.O.S.[3]
- Hazard Class: 8 (Corrosive) with a subsidiary hazard class of 6.1 (Toxic)[4] or solely 6.1[3]
- Packing Group: III[3][4]

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